

What is the origin of Palitantin

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An In-depth Technical Guide on the Origin of Palitantin

Abstract

Palitantin is a naturally occurring polyketide, a secondary metabolite produced by several species of fungi, most notably from the Penicillium genus. First described in 1936, this cyclitollike compound has garnered scientific interest due to its diverse biological activities, including antifungal, anti-HIV, and acetylcholinesterase inhibitory properties. This document provides a comprehensive overview of the origin of **Palitantin**, detailing its initial discovery, the primary producing microorganisms, its biosynthetic pathway, and the experimental methodologies used for its isolation and characterization.

Discovery and Producing Organism

Palitantin (C₁₄H₂₂O₄) was first isolated and characterized in 1936 by J.H. Birkinshaw and H. Raistrick.[1][2][3] Their seminal work identified the compound as a metabolic product of the fungus Penicillium palitans Westling, from which its name is derived.[1][2]

Since its initial discovery, **Palitantin** has been identified in several other species of Penicillium, including:

- Penicillium brefeldianum[4]
- Penicillium commune[5]
- Penicillium implicatum[5]



- An Antarctic strain of Geomyces sp.[6]
- Other Penicillium sp.[7][8]

The presence of **Palitantin** across various Penicillium species has made it a useful marker for the chemotaxonomy of the genus.[1] The producing organism, P. palitans, has been isolated from diverse environments, including cheese, ancient permafrost deposits, and deep-sea sediments in Antarctica.[6][9][10]

Physicochemical Properties

Palitantin is a polar, neutral metabolite characterized by a six-membered carbocyclic ring and a heptadiene side chain.[1][4] Its key properties are summarized in the table below.

Property	Value	Source
CAS Number	15265-28-8	[7][11]
Molecular Formula	C14H22O4	[1][5][7][11]
Molecular Weight	254.32 g/mol	[5][7][11]
Appearance	White solid	[7]
Melting Point	155-158 °C	[7]
Solubility	Soluble in DMSO, Methanol, Chloroform, Ethyl Acetate. Insoluble in Hexane, Water.	[7][11]

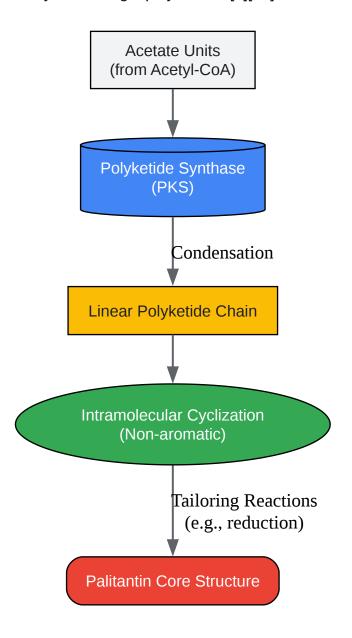
Biosynthesis of Palitantin

Palitantin is a polyketide, synthesized through the condensation of acetate units.[4][12] Studies utilizing isotopically labeled precursors have been instrumental in elucidating its biosynthetic pathway.

Experiments with Penicillium brefeldianum fed with sodium [1,2-¹³C₂]-, [2-²H₃]-, and [1-¹³C,¹⁸O₂]-acetate confirmed that the molecule is assembled from a polyketide chain.[4] Crucially, these labeling studies demonstrated that the formation of the six-membered



carbocyclic ring does not involve any aromatic intermediates, which distinguishes its biosynthesis from that of many other fungal polyketides.[4][12]



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Figure 1. Simplified biosynthetic pathway of **Palitantin** from acetate precursors.

Biological Activity

Palitantin exhibits a range of biological activities, making it a subject of interest for drug development. It is known to be a potent antifungal agent with minimal toxicity to mammalian cells.[1] More recently, other activities have been reported.



Activity Type	Target	Value (IC50)	Source
Anti-HIV	HIV-1 Integrase (3'- processing)	350 μΜ	[11]
Anti-HIV	HIV-1 Integrase (Strand Transfer)	268 μΜ	[11]
Antifungal	Colletotrichum fragariae	Less active than (-)- penienone	[10]
Enzyme Inhibition	Acetylcholinesterase	Potent Inhibitor	[8]
Phytotoxicity	Agrostis stolonifera	Moderate activity	[10]

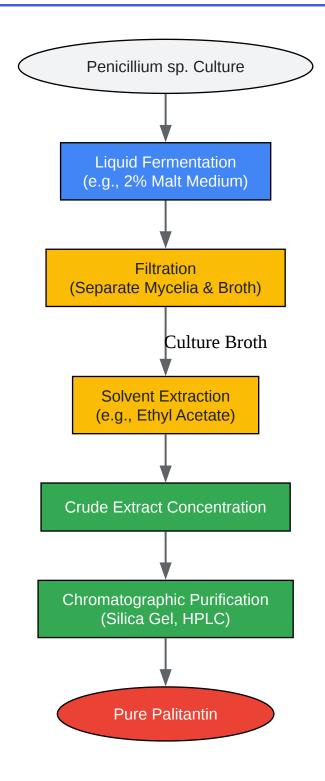
Experimental Protocols Fungal Fermentation and Isolation of Palitantin

The production of **Palitantin** is typically achieved through fungal fermentation. While the original methods by Birkinshaw and Raistrick were foundational, modern protocols have been optimized for higher yields. One recent study achieved a yield of approximately 160 mg/L.[8]

Methodology:

- Inoculation: A pure culture of a Palitantin-producing strain (e.g., Penicillium sp. AMF1a) is used to inoculate a suitable liquid medium, such as 2% malt medium.
- Fermentation: The culture is incubated under controlled conditions (temperature, agitation) for a period sufficient for secondary metabolite production (typically 7-21 days).
- Extraction: The culture broth is separated from the mycelium. The filtrate is then extracted with an organic solvent, such as methylene chloride or ethyl acetate.[6]
- Purification: The crude extract is concentrated under reduced pressure. Purification is achieved through chromatographic techniques, including silica gel column chromatography and High-Performance Liquid Chromatography (HPLC), to yield pure Palitantin.[6][7]





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Figure 2. General experimental workflow for the isolation and purification of **Palitantin**.

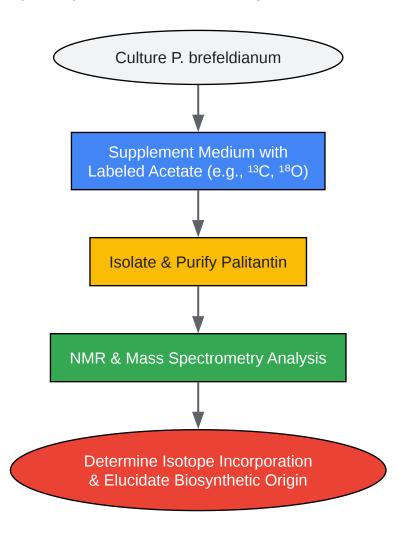
Biosynthetic Pathway Elucidation via Isotope Labeling

The protocol to determine the polyketide origin of **Palitantin** involves feeding the fungus stable isotopes and tracking their incorporation into the final molecule.



Methodology:

- Precursor Synthesis: Isotopically labeled precursors, such as sodium [1-13C,18O2]-acetate, are chemically synthesized.
- Labeled Fermentation: The **Palitantin**-producing organism (e.g., P. brefeldianum) is cultured in a medium supplemented with the labeled acetate precursor.[4]
- Isolation: Palitantin is isolated from the culture using the methods described in Protocol 5.1.
- Spectroscopic Analysis: The purified, labeled **Palitantin** is analyzed using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[4]
- Data Interpretation: The ¹³C-NMR and mass spectra are analyzed to identify the positions and patterns of isotope incorporation. This data reveals the acetate-derived backbone and rules out alternative pathways, such as those involving aromatic intermediates.[12]





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Figure 3. Workflow for the elucidation of **Palitantin**'s biosynthetic origin.

Conclusion

Palitantin is a fungal polyketide with a well-documented history originating from its discovery in Penicillium palitans. Its biosynthesis proceeds via a non-aromatic cyclization of an acetate-derived chain. The compound's diverse biological activities, coupled with optimized fermentation protocols, ensure its continued relevance in natural product research and as a potential scaffold for the development of new therapeutic agents. The experimental frameworks established for its isolation and biosynthetic analysis provide a robust foundation for further investigation into this and other fungal secondary metabolites.

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